An In-depth Technical Guide to 3-Methylpentyl Acetate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Methylpentyl acetate*
CAS No.:	*35897-13-3*
Cat. No.:	*B1364131*

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CAS Number: 35897-13-3

This technical guide provides a comprehensive overview of **3-Methylpentyl acetate**, a key organic compound, for researchers, scientists, and professionals in drug development. This document details its physicochemical properties, synthesis, spectroscopic analysis, and primary applications, with a focus on experimental protocols and structured data presentation.

Physicochemical Properties

3-Methylpentyl acetate is a flammable liquid characterized by a fruity and sweet aroma.[1] Its key physical and chemical properties are summarized in the table below for easy reference and comparison.

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Property	Value	Source
CAS Number	35897-13-3	[1][2][3][4]
Molecular Formula	$C_8H_{16}O_2$	[1][2][4]
Molecular Weight	144.21 g/mol	[1][2][4]
Boiling Point	168.0 °C at 760 mmHg	[3]
Vapor Pressure	2.906 mmHg at 25 °C (estimated)	[3]
Flash Point	46.7 °C (estimated)	[3]
Solubility in Water	356.7 mg/L at 25 °C (estimated)	[3]
Solubility in Ethanol	2710.19 g/L at 25 °C	[1]
logP (o/w)	2.650 (estimated)	[3]
Appearance	Colorless to pale yellow liquid (estimated)	[3]
Odor Profile	Fruity, sweet, banana, apple, green	[1]

Synthesis of **3-Methylpentyl Acetate** via Fisher Esterification

The most common method for synthesizing **3-Methylpentyl acetate** is through the Fisher esterification of 3-methylpentan-1-ol with acetic acid, using a strong acid catalyst such as sulfuric acid. This reversible reaction is driven towards the product by using an excess of one of the reactants.[5]

Experimental Protocol:

Materials:

- 3-methylpentan-1-ol

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- Glacial acetic acid
- Concentrated sulfuric acid
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Boiling chips

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus
- Standard laboratory glassware

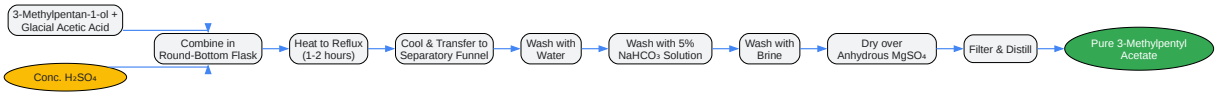
Procedure:

- Reaction Setup: In a round-bottom flask, combine 3-methylpentan-1-ol and a molar excess of glacial acetic acid. Add a few boiling chips.
- Catalyst Addition: Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while swirling the flask.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. Continue the reflux for 1-2 hours to allow the reaction to reach equilibrium.
- Work-up:

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- Allow the reaction mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the excess acid, be cautious of CO_2 evolution), and finally with brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate.

- Purification: Filter the drying agent and purify the crude **3-Methylpentyl acetate** by distillation to obtain the final product.



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Fisher Esterification Workflow for **3-Methylpentyl Acetate** Synthesis.

Spectroscopic Analysis

The structure and purity of the synthesized **3-Methylpentyl acetate** can be confirmed using various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

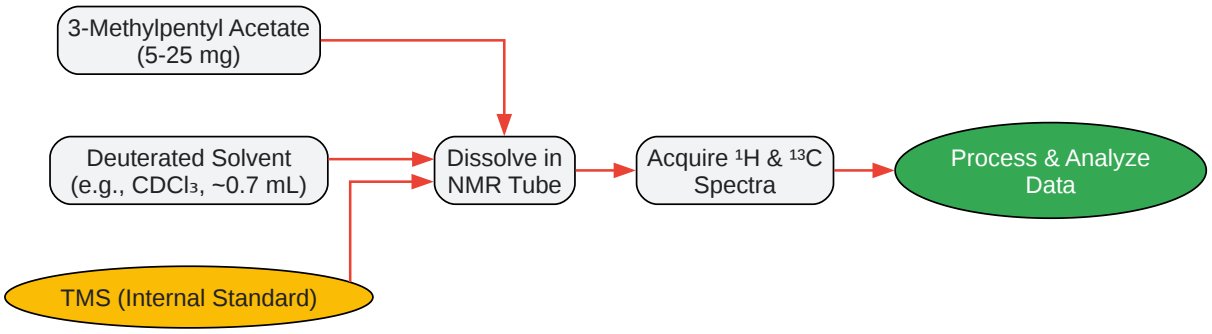
^{1}H NMR and ^{13}C NMR are crucial for the structural elucidation of **3-Methylpentyl acetate**.

Experimental Protocol (General):

- Sample Preparation: Dissolve a small amount of the purified product (typically 5-25 mg) in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) in an NMR tube. Add a small amount of tetramethylsilane (TMS) as an internal standard.[6]

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- Data Acquisition: Place the NMR tube in the spectrometer. Acquire the ^{1}H and ^{13}C NMR spectra according to the instrument's standard operating procedures.



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General Workflow for NMR Sample Preparation and Analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule, particularly the characteristic ester carbonyl (C=O) and C-O stretches.

Experimental Protocol (Liquid Sample):

- Sample Preparation: For a neat liquid sample, place a drop of the purified **3-Methylpentyl acetate** between two salt plates (e.g., NaCl or KBr).
- Data Acquisition: Place the salt plates in the sample holder of the IR spectrometer and acquire the spectrum.
- Data Analysis: Identify the characteristic absorption bands. Key expected peaks for an ester include a strong C=O stretch around 1740 cm^{-1} and C-O stretches in the 1300-1000 cm^{-1} region.[7]

Applications

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The primary application of **3-Methylpentyl acetate** is in the flavor and fragrance industry.[8] Its pleasant fruity and sweet aroma makes it a valuable component in the formulation of perfumes, personal care products, and as a flavoring agent in food and beverages.[1][9][10] While direct applications in drug development are not prominent, its use as an excipient or in the synthesis of more complex pharmaceutical compounds could be an area for further research.

Safety and Handling

3-Methylpentyl acetate is a flammable liquid and vapor.[2] It should be handled in a well-ventilated area, away from heat, sparks, and open flames.[4] Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS).

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Methylpentyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b1364131/docs#an-in-depth-technical-guide-to-3-methylpentyl-acetate]

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